

Application Notes and Protocols: Radiosynthesis and Purification of [18F]CPFPX

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Compound of Interest

Compound Name: *CpfpX*

Cat. No.: *B1669582*

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These application notes provide a detailed overview of the radiosynthesis and purification of [18F]**CPFPX** (8-cyclopentyl-3-(3-[18F]fluoropropyl)-1-propylxanthine), a potent and selective antagonist for the adenosine A₁ receptor, widely used in Positron Emission Tomography (PET) imaging.

Overview

[18F]**CPFPX** is a valuable radioligand for the in vivo quantification of cerebral A₁ adenosine receptors. Its synthesis involves the nucleophilic substitution of a suitable precursor with [18F]fluoride, followed by purification using High-Performance Liquid Chromatography (HPLC). This document outlines the necessary materials, equipment, and step-by-step protocols for the successful production of high-purity [18F]**CPFPX** for research and preclinical applications.

Quantitative Data Summary

The following table summarizes the key quantitative parameters associated with the radiosynthesis and quality control of [18F]**CPFPX**.

Parameter	Value	Reference
Radiochemical Yield (decay corrected)	20-40%	Inferred from similar automated radiosyntheses
Radiochemical Purity	> 98%	[1]
Specific Activity	> 270 GBq/μmol	[1]
Total Synthesis Time	Approximately 55 minutes	[1]

Experimental Protocols

Materials and Equipment

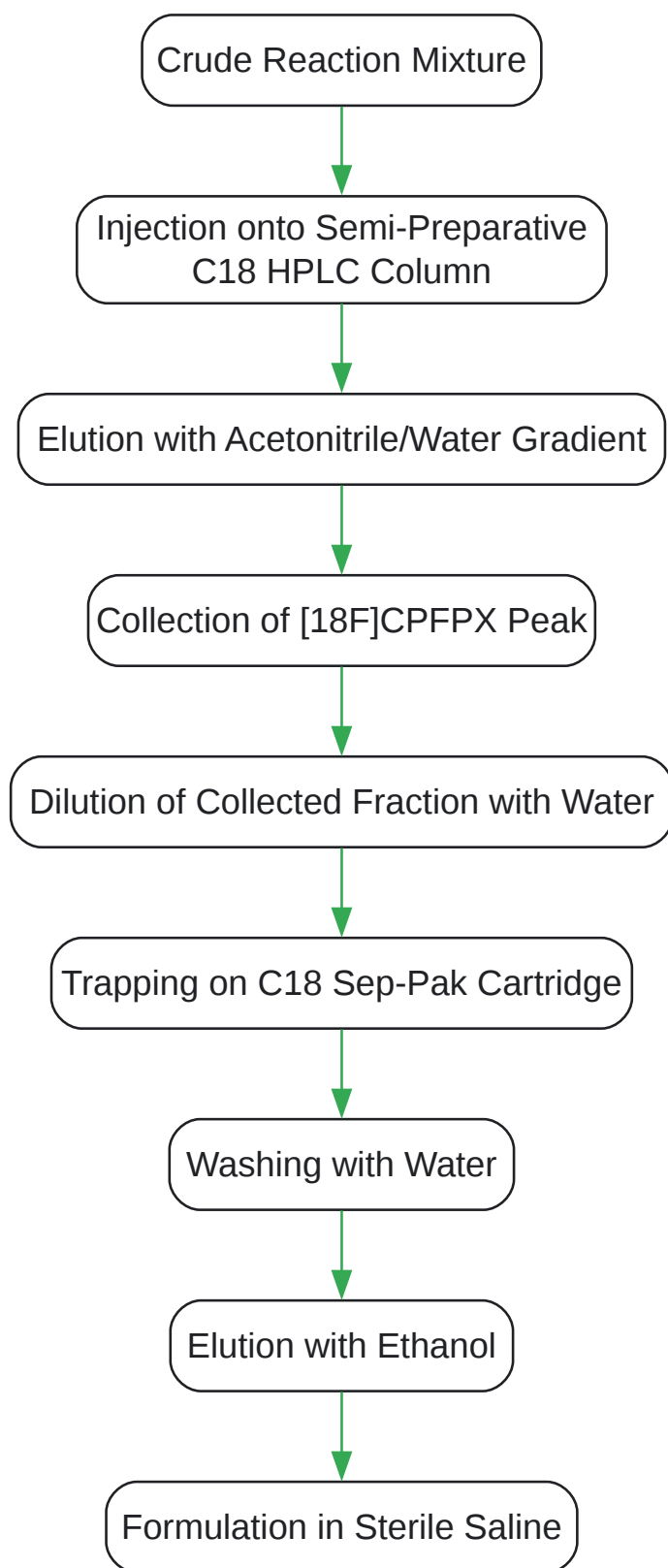
- Precursor: 8-cyclopentyl-3-(3-tosyloxypropyl)-1-propylxanthine
- Radionuclide: [¹⁸F]Fluoride (produced from a cyclotron)
- Reagents:
 - Kryptofix 2.2.2 (K₂₂₂)
 - Potassium carbonate (K₂CO₃)
 - Acetonitrile (anhydrous)
 - Water for injection
 - Ethanol (absolute)
 - Sterile saline solution (0.9%)
- Equipment:
 - Automated radiosynthesis module (e.g., GE TRACERlab™, Siemens Explora One)
 - HPLC system (preparative and analytical) with a radioactivity detector
 - C18 Sep-Pak cartridges

- Sterile membrane filters (0.22 μm)
- Lead-shielded vials and handling equipment

Radiosynthesis Workflow

The radiosynthesis of $[^{18}\text{F}]\text{CPFPX}$ is typically performed in an automated synthesis module. The general workflow is depicted below.





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References

- 1. researchgate.net [researchgate.net]
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